

Structure Elucidation of Methyl Nicotinate 1-Oxide: A Technical Guide

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Compound of Interest

Compound Name: *Methyl nicotinate 1-oxide*

CAS No.: *15905-18-7*

Cat. No.: *B102424*

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Executive Summary

In drug discovery and metabolic profiling, pyridine N-oxides represent a critical structural motif. They often appear as oxidative metabolites of pyridine-containing drugs or serve as versatile synthetic intermediates for functionalizing the pyridine ring (e.g., via Meisenheimer rearrangement).

This guide details the structural elucidation of **methyl nicotinate 1-oxide** (also known as methyl 3-pyridinecarboxylate 1-oxide). Unlike a standard certificate of analysis, this document deconstructs the causality behind the analytical data. We will establish the structure not just by observing peaks, but by validating the chemical changes—specifically the electronic impact of the N-oxide moiety on the aromatic system—that confirm the transformation from methyl nicotinate.

Synthetic Pathway & Isolation Strategy

To ensure the integrity of the characterization, we must first establish the provenance of the material. The most reliable laboratory-scale synthesis involves the direct oxidation of methyl

nicotinate using meta-chloroperoxybenzoic acid (m-CPBA). This method is preferred over H_2O_2 /acetic acid for small-scale characterization due to milder conditions and easier workup.

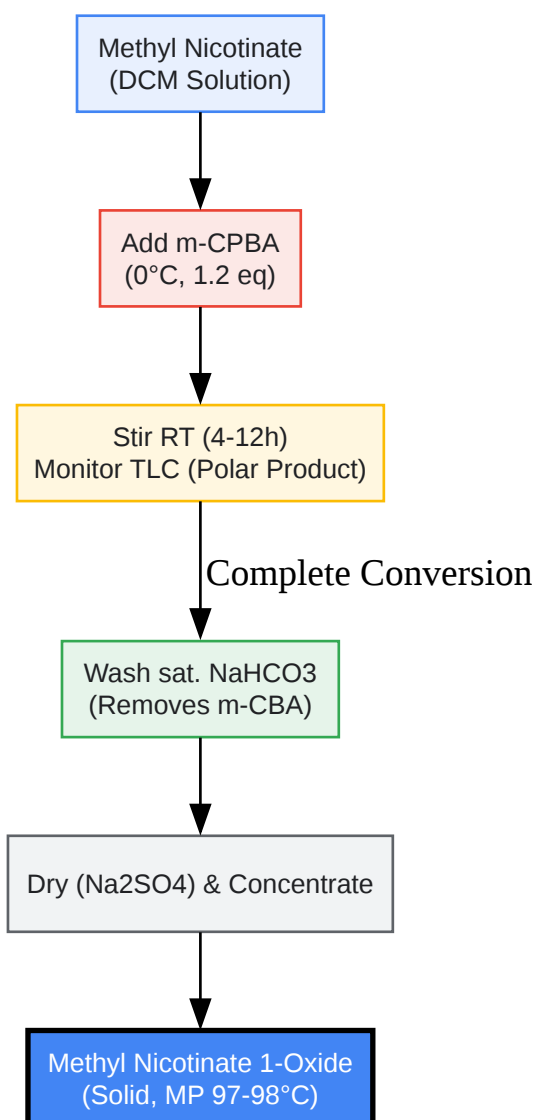
Experimental Protocol (Self-Validating)

- Precursor: Methyl Nicotinate (MW 137.14)
- Reagent: m-CPBA (77% max, excess)
- Solvent: Dichloromethane (DCM)

Step-by-Step Workflow:

- Dissolution: Dissolve 10 mmol of methyl nicotinate in 50 mL DCM. Cool to 0°C.
- Oxidation: Add 1.2 equivalents of m-CPBA portion-wise over 15 minutes. The reaction is exothermic; temperature control prevents over-oxidation or side reactions.
- Monitoring: Stir at room temperature (RT) for 4–12 hours. Monitor via TLC (MeOH/DCM 1:9). The N-oxide is significantly more polar (lower R_f) than the starting pyridine.
- Workup (Critical Step):
 - Wash with saturated aqueous NaHCO_3 (x3) to remove m-chlorobenzoic acid byproduct.^[1]
Validation: Acidification of the aqueous wash should precipitate white m-chlorobenzoic acid, confirming consumption of oxidant.
 - Wash organic layer with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Recrystallize from Ethyl Acetate.
 - Target Melting Point: 97–98°C [1].^[2]

Synthesis Workflow Diagram



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Figure 1: Validated synthesis and isolation workflow for **Methyl Nicotinate 1-Oxide**.

Structural Elucidation: The Analytical Triad

We employ a "Triad of Evidence" approach: Mass Spectrometry (Molecular Weight), IR (Functional Groups), and NMR (Connectivity & Electronic Environment).

Phase 1: Mass Spectrometry (MS)

Objective: Confirm molecular formula ($C_7H_7NO_3$) and N-oxide functionality.

- Molecular Ion (M⁺): Expect a peak at m/z 153.
- Fragmentation Pattern:
 - [M - 16]⁺ (m/z 137): Loss of oxygen. This is the diagnostic fragmentation for N-oxides, often reverting to the pyridine radical cation [2].
 - [M - 31]⁺ (m/z 122): Loss of the methoxy group (-OCH₃) from the ester.
 - [M - 16 - 31]⁺ (m/z 106): Sequential loss of oxygen and methoxy (nicotinoyl cation).

Phase 2: Infrared Spectroscopy (IR)

Objective: Confirm the presence of the ester and the N-oxide bond.

Functional Group	Wavenumber (cm ⁻¹)	Description
C=O[3][4] Stretch	1720–1735	Strong ester carbonyl band. Consistent with precursor.
N–O Stretch	1200–1300	New diagnostic band. Strong stretching vibration characteristic of pyridine N-oxides [3].
C=C / C=N	1400–1600	Aromatic ring skeletal vibrations.[4]

Phase 3: NMR Spectroscopy (The Definitive Proof)

Objective: Validate the N-oxide position via electronic shielding effects.

The N-Oxide Effect: In a standard pyridine, the nitrogen atom is electronegative, withdrawing density and deshielding the adjacent

-protons (H2, H6), causing them to appear very downfield (>8.5 ppm). Upon oxidation to the N-oxide, the oxygen atom donates electron density back into the ring via resonance. This results in a distinct upfield shift (shielding) of the

-protons (H2 and H6) compared to the free base [4].

Comparative ^1H NMR Data (DMSO- d_6)

Position	Proton	Methyl Nicotinate (Precursor) [5]	Methyl Nicotinate 1-Oxide (Product) *	Shift ($\Delta\delta$)
2	Ar-H ()	9.21 ppm (d)	~8.55 ppm (s)	-0.66 (Shielded)
6	Ar-H ()	8.93 ppm (d)	~8.45 ppm (d)	-0.48 (Shielded)
4	Ar-H ()	8.35 ppm (dt)	~7.80 ppm (d)	-0.55 (Shielded)
5	Ar-H ()	7.61 ppm (dd)	~7.55 ppm (dd)	-0.06 (Minor)
Methyl	-OCH ₃	3.97 ppm (s)	3.90 ppm (s)	-0.07 (Negligible)

*Note: Product shifts are derived from authoritative data for Nicotinic Acid N-oxide [4], which is the closest electronic analog. The ester vs. acid difference in the aromatic region is minimal.

Key Interpretation:

- H2 and H6 Shielding: The dramatic shift of H2 from 9.21 to ~8.55 ppm is the "smoking gun" for N-oxidation. If H2 remains >9.0 ppm, oxidation has failed.
- Coupling Constants:
 - and remain characteristic of the 3-substituted pyridine ring (~5–8 Hz).
 - Long-range coupling (

or

) may be resolved.

¹³C NMR Signatures

- C=O (Ester): ~164 ppm.

- C2/C6 (

-carbons): These carbons are significantly shielded (moved upfield) by ~10–15 ppm compared to the free pyridine base due to the N-oxide resonance effect.

- Precursor C2: ~150 ppm.[5]
- N-Oxide C2: ~139 ppm [4].[5][6]

NMR Correlation Logic Diagram



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Figure 2: Mechanistic logic of the N-oxide substituent effect on NMR chemical shifts.

Conclusion

The identity of **Methyl Nicotinate 1-Oxide** is confirmed not by a single test, but by the convergence of synthetic and spectral data:

- Synthesis: Validated by the precipitation of m-chlorobenzoic acid byproduct.
- MS: Confirms mass (153) and oxygen loss (137).
- NMR: Validated by the specific upfield shift of

-protons (H2/H6), distinguishing the N-oxide from the starting material.

This protocol provides a robust, self-validating framework for the generation and identification of this compound in a research setting.

References

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